

# Personal protective equipment for handling 11-Bromoundecanoic acid

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## Compound of Interest

Compound Name: **11-Bromoundecanoic acid**

Cat. No.: **B048718**

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## Essential Safety and Handling Guide for 11-Bromoundecanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **11-Bromoundecanoic acid** (CAS No. 2834-05-1). Adherence to these procedures is paramount for ensuring personal safety and maintaining a secure laboratory environment. While some safety data sheets (SDS) may classify this compound as non-hazardous, others indicate it can cause skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Therefore, a conservative approach to safety is essential.

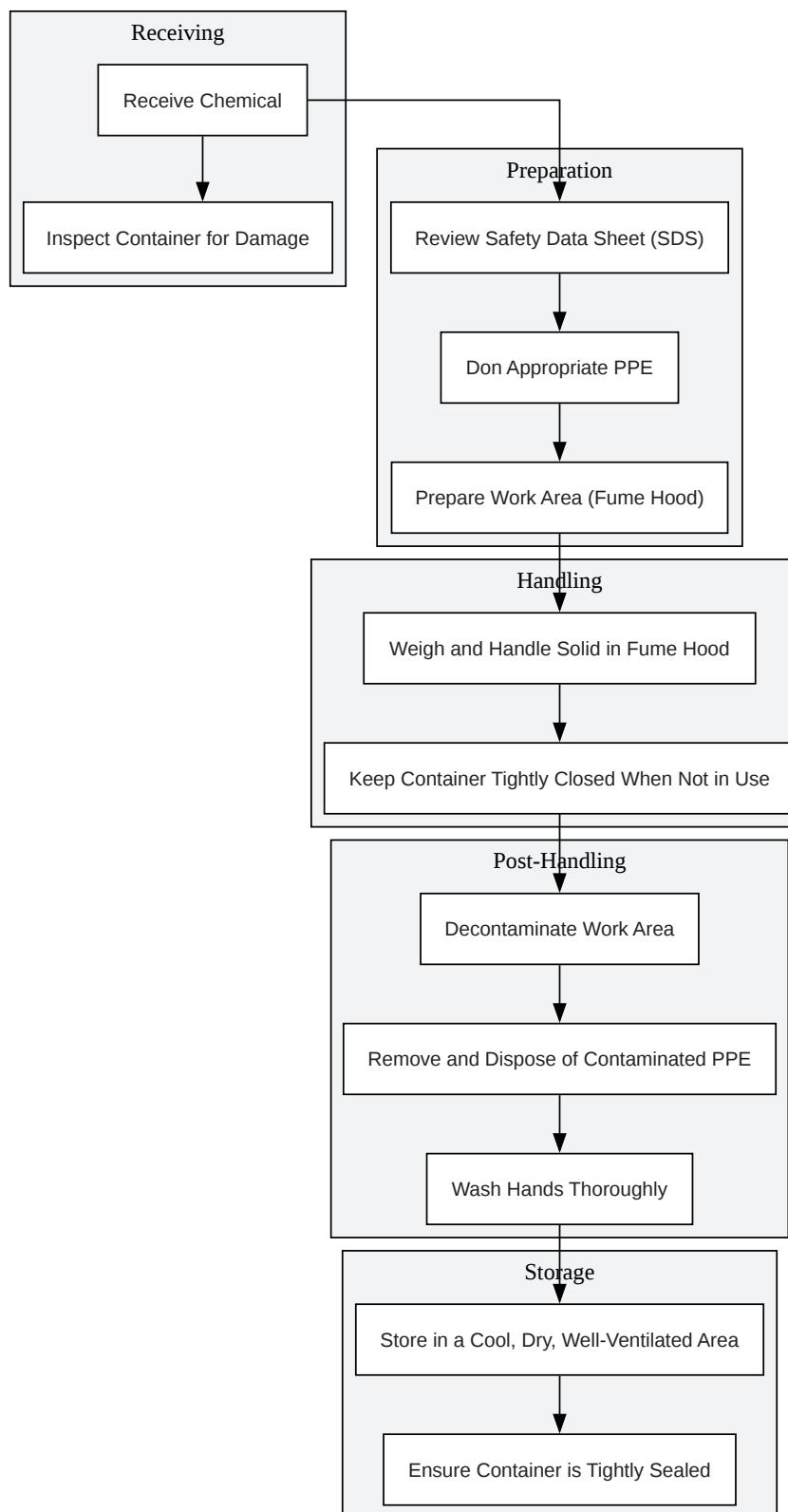
## Key Physical and Chemical Properties

A summary of important quantitative data for **11-Bromoundecanoic acid** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C11H21BrO2
Molecular Weight	265.19 g/mol <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	White to off-white powder or crystals <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	45-52 °C <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	173-174 °C at 2 mmHg <a href="#">[7]</a>
Flash Point	>230 °F (>110 °C) <a href="#">[7]</a>
Solubility	Insoluble in water <a href="#">[7]</a>

## Operational Plan: From Receipt to Storage

A systematic approach to handling **11-Bromoundecanoic acid** is crucial to minimize exposure and ensure safety. The following workflow outlines the necessary steps from receiving the chemical to its proper storage.



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Caption: Workflow for the safe handling of **11-Bromoundecanoic acid**.

## Step-by-Step Handling Procedures

### 1. Engineering Controls:

- Always handle **11-Bromoundecanoic acid** in a well-ventilated area.[1]
- Use a chemical fume hood to minimize the inhalation of dust.[8]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][8]

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles or glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[8]
- Hand Protection: Chemical-resistant gloves, such as nitrile or butyl rubber, are mandatory.[8] [9] Always inspect gloves before use and utilize the proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use.[8]
- Body Protection: A laboratory coat or other protective clothing is required to prevent skin exposure.[1][8][10]
- Respiratory Protection: If dust formation is likely or if working outside of a fume hood, use a NIOSH-approved respirator with an appropriate particulate filter.[8]

### 3. Hygiene Practices:

- Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.[1][8]
- Do not eat, drink, or smoke in areas where **11-Bromoundecanoic acid** is handled or stored. [2][8]
- Remove any contaminated clothing immediately and wash it before reuse.[8]

## Emergency and Disposal Plan

## First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing becomes difficult, seek medical attention.  
[\[1\]](#)[\[2\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[2\]](#)[\[3\]](#) If skin irritation persists, consult a physician.[\[1\]](#)[\[2\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[\[3\]](#) Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.[\[2\]](#)[\[3\]](#)
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.[\[1\]](#)

## Spill Response

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.
- Contain Spill: Prevent further leakage or spillage if it is safe to do so.
- Clean-up: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly.

## Disposal Plan

- Chemical Waste: Dispose of **11-Bromoundecanoic acid** and any contaminated materials as special waste.[\[3\]](#) This must be done through a licensed disposal company and in accordance with all federal, state, and local regulations.[\[3\]](#)[\[8\]](#) Do not mix with other waste.
- Contaminated Packaging: Handle uncleaned containers as you would the product itself. Dispose of contaminated packaging in the same manner as the chemical waste.[\[8\]](#)

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